

Application Notes and Protocols for IDO-IN-18 Powder

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Compound of Interest

Compound Name: IDO-IN-18
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These application notes provide detailed protocols for the proper storage, handling, and use of **IDO-IN-18**, a potent inhibitor of Indoleamine 2,3-dioxygenase 1 (IDO1). Adherence to these guidelines is crucial for maintaining the integrity of the compound and ensuring accurate and reproducible experimental results.

Product Information

Identifier	Value
Product Name	IDO-IN-18
Synonyms	Compound 14
Target	Indoleamine 2,3-Dioxygenase 1 (IDO1)
Molecular Formula	C ₁₀ H ₈ N ₂ O ₂ S
Molecular Weight	220.25 g/mol

Storage Conditions

Proper storage of **IDO-IN-18** is critical to prevent degradation and maintain its biological activity. The recommended storage conditions for both the powder form and prepared stock solutions are summarized below.

IDO-IN-18 Powder

Storage Temperature	Storage Duration	Notes
-20°C	3 years	Recommended for long-term storage.
4°C	2 years	Suitable for short-term storage.

IDO-IN-18 Stock Solutions

Storage Temperature	Storage Duration	Notes
-80°C	6 months	Recommended for long-term storage of dissolved compound.
-20°C	1 month	Suitable for short-term storage of dissolved compound.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **IDO-IN-18** should be consulted, general laboratory safety precautions for handling chemical compounds should be followed.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling **IDO-IN-18** powder or solutions.
- Ventilation: Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- Spills: In case of a spill, avoid generating dust. Carefully sweep up the solid material or absorb the solution with an inert material and place it in a sealed container for proper disposal.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

Solubility and Solution Preparation

IDO-IN-18 exhibits solubility in various organic solvents. The choice of solvent will depend on the specific experimental requirements. It is important to note that sonication and warming may be necessary to achieve complete dissolution.

Solubility Data

Solvent	Solubility	Notes
DMSO	≥ 250 mg/mL (560.05 mM)	Requires sonication. Use newly opened, anhydrous DMSO as it is hygroscopic.
DMSO	16.67 mg/mL (75.69 mM)	Requires sonication, warming, and heating to 60°C.

Experimental Protocols

- Weighing: Accurately weigh the desired amount of **IDO-IN-18** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 2.2025 mg of the powder.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Solubilization: Vortex the solution and use an ultrasonic bath to ensure complete dissolution. Gentle warming (up to 60°C) can be applied if necessary.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C for short-term or -80°C for long-term storage.

The following protocols describe the preparation of **IDO-IN-18** formulations suitable for administration in animal models.

Formulation A:

- Add solvents in the following order: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- The resulting solubility is ≥ 2.08 mg/mL (4.66 mM), yielding a clear solution.

Formulation B:

- Add solvents in the following order: 10% DMSO and 90% (20% SBE- β -CD in Saline).
- The solubility is 2.08 mg/mL (4.66 mM). This method requires sonication to achieve a clear solution.

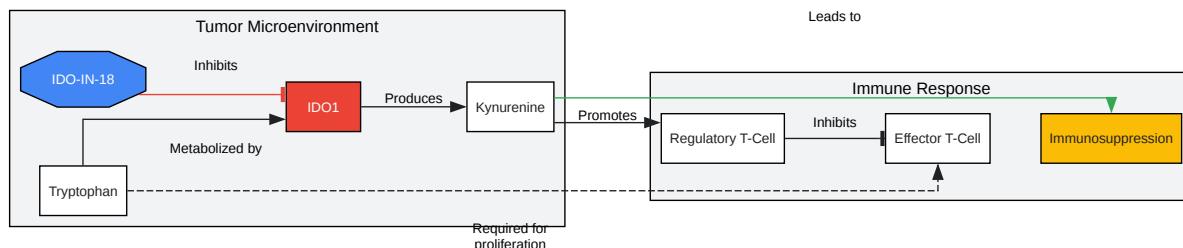
Formulation C:

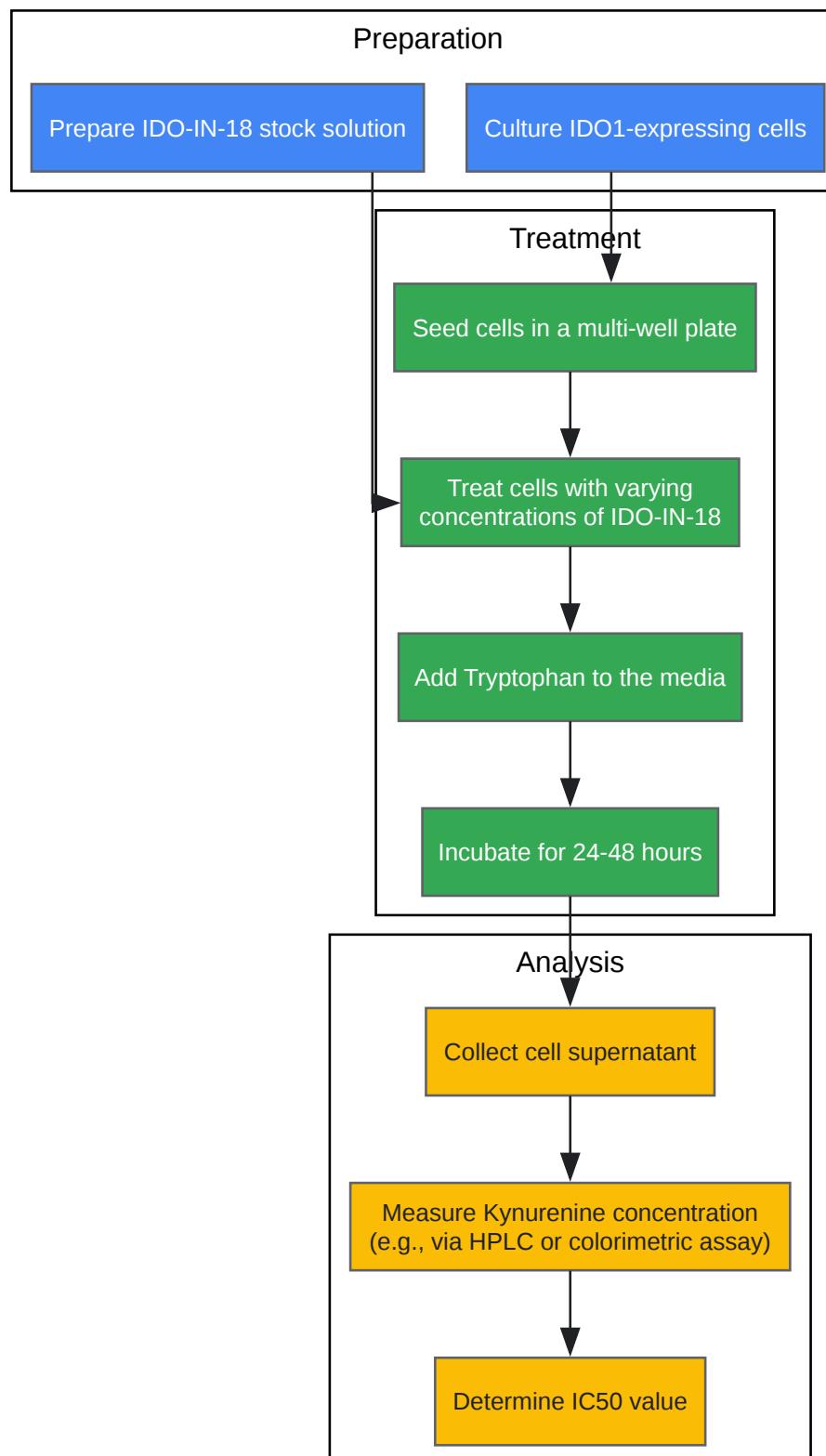
- Add solvents in the following order: 10% DMSO and 90% Corn Oil.
- The resulting solubility is \geq 2.08 mg/mL (4.66 mM), yielding a clear solution.

Signaling Pathway and Experimental Workflow

IDO1 Signaling Pathway

IDO1 is a key enzyme in the kynurenine pathway, which is involved in tryptophan metabolism. In the tumor microenvironment, the upregulation of IDO1 leads to the depletion of tryptophan and the accumulation of kynurenine. This has an immunosuppressive effect by inhibiting the proliferation and function of effector T cells and promoting the activity of regulatory T cells. **IDO-IN-18** acts as an inhibitor of IDO1, thereby blocking this immunosuppressive pathway.



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